

Theoretical models of Dysprosium-165 dosimetry

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Compound of Interest

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An In-depth Technical Guide to Theoretical Models of **Dysprosium-165** Dosimetry

Introduction

Dysprosium-165 (Dy-165) is a radionuclide with favorable characteristics for therapeutic applications, particularly in radiation synovectomy for the treatment of rheumatoid arthritis.^{[1][2]} Its short half-life of 2.334 hours and the emission of high-energy beta particles with a maximum tissue penetration of 5.7 mm make it effective for local therapy while minimizing radiation exposure to non-target tissues.^{[1][3][4]} Accurate dosimetry is crucial for optimizing therapeutic efficacy and ensuring patient safety. This guide provides a comprehensive overview of the theoretical models, quantitative data, and experimental protocols central to the dosimetry of **Dysprosium-165**.

Core Theoretical Models in Dy-165 Dosimetry

The estimation of absorbed dose from internally administered radionuclides like Dy-165 relies on established theoretical frameworks. The primary models include the Medical Internal Radiation Dose (MIRD) formalism and Monte Carlo simulations, which provide complementary approaches to dose calculation.

MIRD Formalism

The MIRD schema is a standardized method for calculating the mean absorbed dose to target organs from radioactivity distributed in source organs.[\[5\]](#)[\[6\]](#)[\[7\]](#) The fundamental equation is:

- $$D(r_T) = \tilde{A}_S \times S(r_T \leftarrow r_S)$$

Where:

- $D(r_T)$ is the mean absorbed dose in the target region.
- $\tilde{A}_S$ is the cumulated activity (total number of disintegrations) in the source region.
- $S(r_T \leftarrow r_S)$ is the "S-value," representing the mean absorbed dose to the target per unit of cumulated activity in the source.

S-values are pre-calculated for various radionuclide and source-target combinations using computational phantoms and Monte Carlo simulations.[\[5\]](#)[\[6\]](#)[\[8\]](#) This approach is efficient but relies on standardized anatomical models that may not accurately represent individual patient anatomy.[\[8\]](#)

Monte Carlo Simulations

Monte Carlo (MC) simulation is considered the gold standard for patient-specific dosimetry.[\[9\]](#) [\[10\]](#)[\[11\]](#) This method uses stochastic techniques to simulate the transport and interaction of individual radiation particles (electrons and photons) through a model of the patient's anatomy, often derived from medical images like CT or MRI scans.[\[12\]](#)[\[13\]](#) By tracking the energy deposited by millions of simulated particles, a detailed 3D map of the absorbed dose can be generated.[\[10\]](#)[\[11\]](#)

Common MC codes used in medical physics include:

- GEANT4
- MCNP (Monte Carlo N-Particle)
- EGSnrc

While highly accurate, MC simulations are computationally intensive.[\[10\]](#)

Dose Point Kernel (DPK) Method

The Dose Point Kernel (DPK) method offers a compromise between the speed of the MIRD S-value approach and the patient-specific nature of full MC simulations.[\[10\]](#) This technique involves convolving a 3D image of the activity distribution (from SPECT or PET) with a pre-calculated dose point kernel. The DPK represents the spatial distribution of the absorbed dose around a point source of the radionuclide in a uniform medium (e.g., water or tissue).[\[10\]](#)

Quantitative Data for Dysprosium-165

Accurate dosimetry requires precise physical and dosimetric data for the radionuclide.

Table 1: Physical and Decay Characteristics of **Dysprosium-165**

Parameter	Value	Reference
Atomic Number (Z)	66	[3]
Mass Number (A)	165	[3]
Half-life (T _{1/2})	2.334 hours (139 min)	[3] [14]
Decay Mode	β-	[3]
Max. Beta Energy	1.286 MeV (83% abundance)	[4]
Mean Electron Energy	0.44728 MeV	[3]
Mean Photon Energy	0.02673 MeV	[3]

| Primary Gamma Emission | 94 keV (3.6% abundance) |[\[4\]](#) |

Table 2: Dosimetric Constants for **Dysprosium-165**

Constant	Value	Unit	Reference
Specific Gamma Ray Dose Constant	0.0229141	Rem/hr at 1m from 1 Ci	[15]
Air Kerma Rate Constant (Γ_{10})	1.046e-18	Gy·m ² /Bq·s	[3]
Equilibrium Dose Constant (Electrons, Δ_e)	7.166e-14	Gy· kg/Bq ·s	[3]

| Equilibrium Dose Constant (Photons, Δ_p) | 4.283e-15 | Gy· kg/Bq ·s |[3] |

Table 3: Biodistribution and Dosimetry of Dy-165-FHMA in Radiation Synovectomy

Parameter	Reported Value	Notes	Reference
Leakage from Knee Joint (Rabbits)	< 1.2% over 24 hours	Considerably less than 198Au	[16]
Mean Leakage to Liver (Humans)	~0.3% - 0.5% of injected dose	Corresponds to a mean liver dose of ~2.0 - 2.5 rads	[1][14]
Mean Leakage to Blood (Humans)	~0.3% of injected dose	Corresponds to a total body dose of ~0.4 rads	[1]

| Accumulation in Kidneys (Rabbits) | ~0.1% of dose at 24 hours | |[14] |

Experimental Protocols

The development and validation of Dy-165 based radiopharmaceuticals and their associated dosimetric models rely on rigorous experimental procedures.

Preparation of Dy-165 Ferric Hydroxide Macroaggregates (FHMA)

This protocol is based on methods described for producing Dy-165-FHMA for radiation synovectomy.[\[14\]](#)[\[16\]](#)[\[17\]](#)

Methodology:

- **Radionuclide Production:** **Dysprosium-165** is produced by neutron irradiation of natural dysprosium oxide (Dy_2O_3) in a nuclear reactor.[\[1\]](#)[\[14\]](#)
- **Coprecipitation:** The irradiated Dy_2O_3 is dissolved, and the Dy-165 is coprecipitated with ferric hydroxide. This is achieved by adding a ferric chloride solution and adjusting the pH to form a precipitate.
- **Particle Sizing:** The resulting suspension is processed to obtain particles in the desired size range (typically 0.5 to 5 μm) to minimize leakage from the joint space.[\[14\]](#) This can involve steps like ultrasonication and centrifugation.
- **Quality Control:** The final product is tested for sterility, apyrogenicity, particle size distribution, and radiochemical purity before administration.

Animal Studies for Biodistribution and Leakage

Animal models, typically rabbits with antigen-induced arthritis, are used to assess the in-vivo behavior of the radiopharmaceutical.[\[14\]](#)[\[16\]](#)[\[18\]](#)

Methodology:

- **Tracer Addition:** To facilitate the tracking of leakage via gamma imaging, a gamma-emitting tracer like Gadolinium-153 (Gd-153) can be incorporated into the FHMA formulation.[\[16\]](#)
- **Intra-articular Injection:** A known activity of the Dy-165-FHMA suspension is injected into the knee joint of the animal model.
- **Imaging and Biodistribution:** At various time points post-injection (e.g., 4, 24, 48 hours), the animal is imaged using a gamma camera to visualize the distribution of the radiopharmaceutical and quantify any leakage from the joint.
- **Tissue Analysis:** After the final imaging session, the animal is euthanized, and key organs and tissues (liver, kidneys, spleen, lymph nodes, blood, etc.) are harvested.[\[14\]](#) The activity

in each tissue sample is measured using a gamma counter.

- **Data Analysis:** The activity in each organ is expressed as a percentage of the injected dose (%ID). This data is used to calculate the residence time of the radionuclide in each source organ for dosimetric calculations.

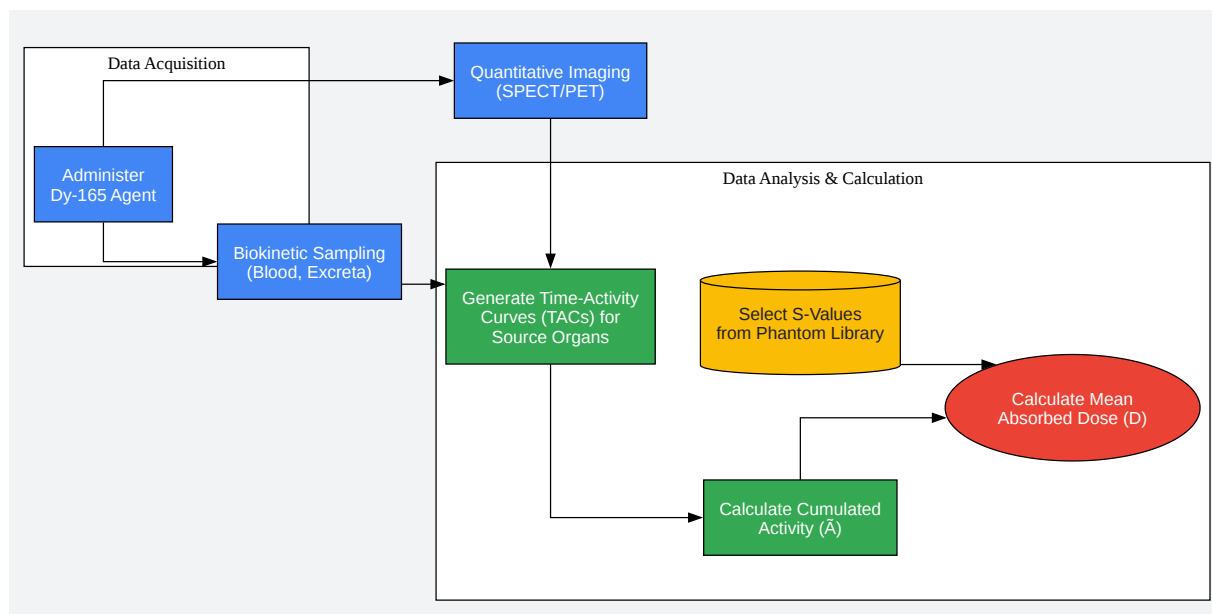
Experimental Validation of Dosimetry Models

Computational models must be validated with physical measurements.[\[19\]](#)[\[20\]](#)

Methodology:

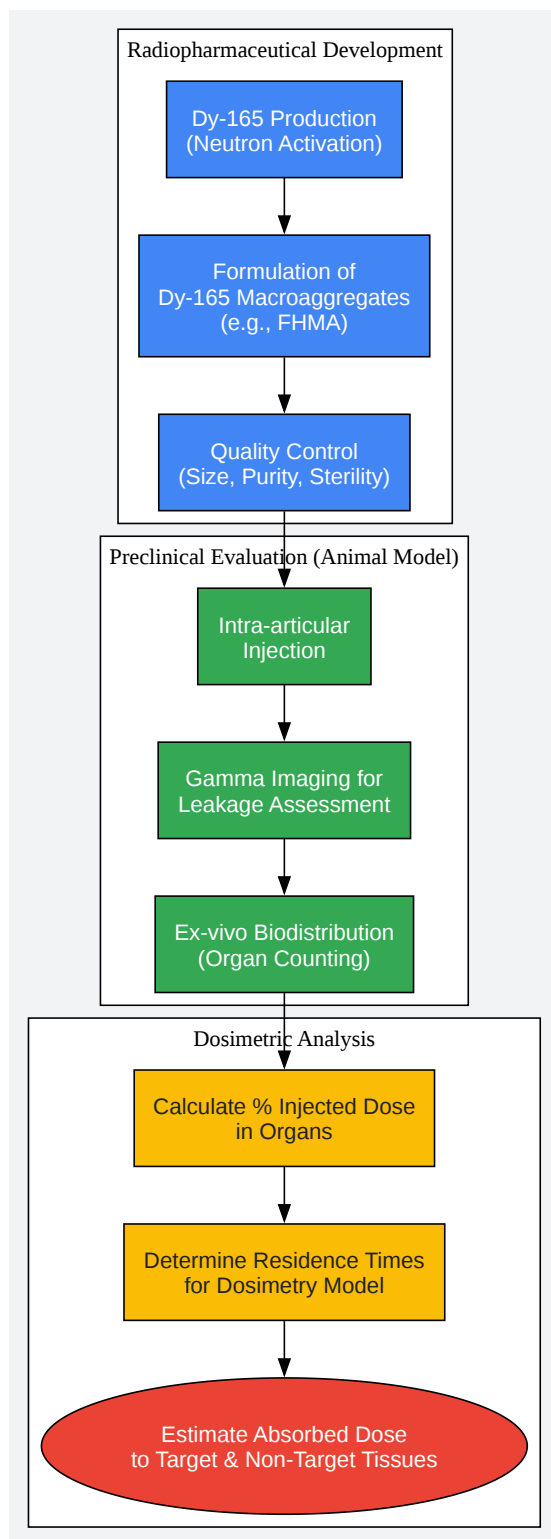
- **Phantom Design:** A physical phantom is constructed to represent the geometry of interest (e.g., a simplified joint space or a more complex anatomical model).[\[21\]](#)[\[22\]](#)
- **Source Preparation:** The phantom is filled with a solution containing a known activity and concentration of Dy-165.
- **Dose Measurement:** Radiation detectors are placed at various positions within or around the phantom to measure the absorbed dose. Suitable detectors for the beta emissions of Dy-165 include:
 - **Radiochromic Film:** Provides high spatial resolution 2D dose maps.[\[10\]](#)[\[20\]](#)
 - **Thermoluminescent Dosimeters (TLDs):** Provide point dose measurements.[\[21\]](#)
- **Comparison with Simulation:** The experimental measurements are compared with the dose distributions predicted by the theoretical model (e.g., a Monte Carlo simulation of the exact experimental setup).[\[20\]](#) Agreement between the measured and simulated results provides validation for the computational model.

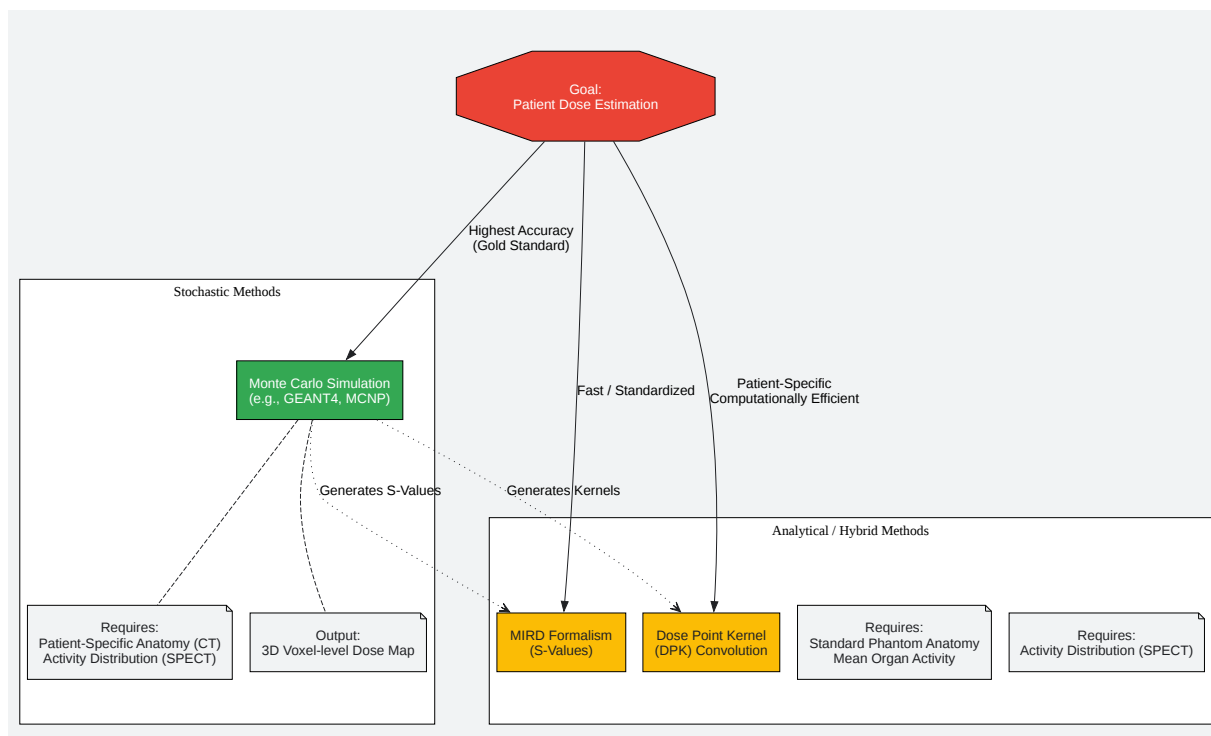
Visualizations of Workflows and Models



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Caption: MIRD formalism workflow for calculating internal absorbed dose.





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